

Personal protective equipment for handling 9-cis,13-cis-Retinol-d5

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Compound of Interest

Compound Name: 9-cis,13-cis-Retinol-d5

Cat. No.: B15143849

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Essential Safety and Handling Guide for 9-cis,13-cis-Retinol-d5

This guide provides crucial safety and logistical information for the handling and disposal of **9-cis,13-cis-Retinol-d5**, a deuterated isotopomer of a vitamin A metabolite.^[1] Adherence to these procedures is vital for ensuring the safety of laboratory personnel and the integrity of research. This compound is intended for research use only and is not for human or veterinary use.

Hazard Statement: **9-cis,13-cis-Retinol-d5** is considered a moderate hazard.^[2] There is evidence to suspect that this material may reduce fertility.^[2] All personal contact, including inhalation, should be strictly avoided.^{[2][3]}

Personal Protective Equipment (PPE) Requirements

The following table summarizes the necessary personal protective equipment for handling **9-cis,13-cis-Retinol-d5**.

Body Part	PPE Required	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or holes before use. Dispose of immediately if contamination is suspected. [4]
Eyes	Safety goggles	Must provide a complete seal around the eyes to protect from splashes.
Face	Face shield	To be worn in addition to safety goggles, especially when there is a risk of splashing.
Body	Laboratory coat	A full-length, chemical-resistant lab coat should be worn to protect the skin. [5]
Respiratory	Respirator (if necessary)	Use a respirator with an appropriate filter if working outside of a certified chemical fume hood or if there is a risk of aerosolization. [3]

Experimental Protocol: Safe Handling and Disposal

1. Engineering Controls:

- Always handle **9-cis,13-cis-Retinol-d5** in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[3\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.

2. Personal Protective Equipment (PPE) and Hygiene:

- Wear all required PPE as outlined in the table above before handling the compound.

- Avoid eating, drinking, or smoking in the laboratory.[\[3\]](#)[\[6\]](#)
- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[\[3\]](#)[\[6\]](#)

3. Handling Procedures:

- Allow the container to reach room temperature before opening to avoid condensation.
- Carefully open the container to avoid generating dust or aerosols.
- For weighing, use a balance inside a chemical fume hood or a ventilated balance enclosure.
- If creating solutions, add the solvent to the solid compound slowly to prevent splashing.
- Keep containers securely sealed when not in use.[\[2\]](#)[\[3\]](#)

4. Storage:

- Store **9-cis,13-cis-Retinol-d5** in its original, tightly sealed container.[\[2\]](#)
- Keep in a cool, dry, and dark place, such as a refrigerator at 2-8°C, to prevent degradation.
[\[1\]](#)
- Store away from incompatible materials and foodstuffs.[\[2\]](#)

5. Spill Management:

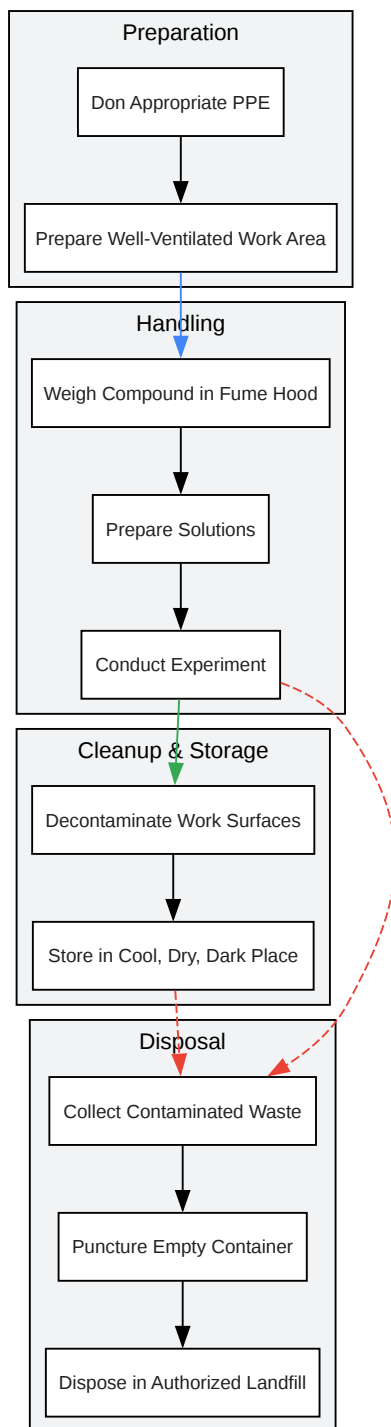
- In case of a spill, immediately alert personnel in the area.[\[2\]](#)[\[3\]](#)
- Wearing appropriate PPE, clean up the spill using an absorbent material.
- Dampen solid spills with water to prevent dusting before sweeping.[\[3\]](#)
- Place all contaminated materials into a sealed container for proper disposal.

6. Disposal Plan:

- Dispose of all waste, including empty containers and contaminated materials, in accordance with local, state, and federal regulations.[\[3\]](#)
- Empty containers may still retain chemical hazards.[\[2\]](#)
- If recycling is not an option, puncture the container to prevent reuse and dispose of it in an authorized landfill.[\[2\]](#)[\[3\]](#)

Workflow for Safe Handling and Disposal

Safe Handling and Disposal Workflow for 9-cis,13-cis-Retinol-d5



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Caption: Workflow for the safe handling and disposal of **9-cis,13-cis-Retinol-d5**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 9-cis,13-cis-Retinol-d5]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15143849#personal-protective-equipment-for-handling-9-cis-13-cis-retinol-d5>]

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